

Technical Guide: Safety Data & Handling Protocol for 3-Bromo-4- (dimethylamino)benzamide

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Compound of Interest

Compound Name: 3-Bromo-4-
(dimethylamino)benzamide

Cat. No.: B12987907

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Part 1: Compound Identity & Physicochemical Profiling

As a specialized intermediate in the synthesis of kinase inhibitors (e.g., FGFR1, Bcr-Abl), **3-Bromo-4-(dimethylamino)benzamide** is often not listed in standard commercial SDS databases with full toxicological data. Consequently, this guide utilizes Read-Across Toxicology, deriving safety parameters from its structural analogs: 3-Bromo-4-(dimethylamino)benzoic acid and 3-Bromo-4-(methylamino)benzamide.

Chemical Identification

Parameter	Detail
Chemical Name	3-Bromo-4-(dimethylamino)benzamide
IUPAC Name	3-bromo-4-(dimethylamino)benzamide
Molecular Formula	
Molecular Weight	243.10 g/mol
CAS Number (Analog)	Not widely listed.[1][2] (Ref: Acid precursor CAS 220844-83-7 [1])
Physical State	Solid (Predicted: White to pale yellow crystalline powder)
Solubility	Soluble in DMSO, DMF; Sparingly soluble in Methanol; Insoluble in Water

Structural Logic & Reactivity

The compound features a benzamide core stabilized by a dimethylamino electron-donating group (EDG) and a bromine atom.

- **Reactivity:** The amide functionality is stable but susceptible to hydrolysis under strong acidic/basic conditions (releasing ammonia). The aryl bromide is a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), making this a high-value scaffold.
- **Safety Implication:** The dimethylamino group increases lipophilicity, potentially enhancing skin absorption compared to the naked benzamide.

Part 2: Hazard Identification & Risk Assessment (Read-Across)

GHS Classification (Predicted)

Based on the "Read-Across" analysis of 3-Bromo-4-(dimethylamino)benzoic acid and general halogenated benzamides [2, 3], the following GHS classifications are assigned:

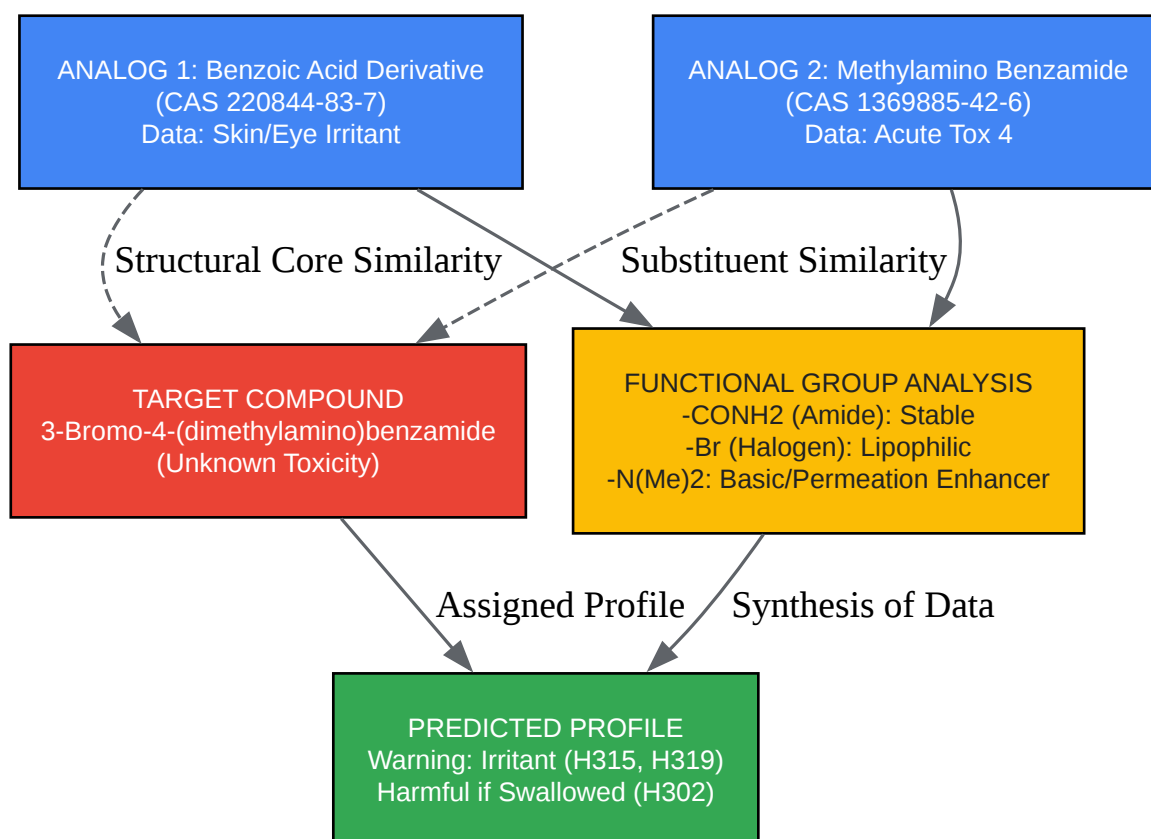
Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.

The "Why" Behind the Hazards

- H315/H319 (Irritation): The benzamide moiety, combined with the basicity of the dimethylamino group, creates a localized pH shift upon contact with mucous membranes, leading to irritation.
- H302 (Oral Toxicity): Halogenated aromatics often interfere with metabolic pathways in the liver. While not acutely fatal in small doses, they are treated as "Harmful" to enforce strict hygiene.

Visualization: Read-Across Safety Logic

The following diagram illustrates how safety data was extrapolated from validated analogs to generate this profile.



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Figure 1: Read-Across Toxicology Logic. Safety profile derived by synthesizing data from the acid precursor and methylamino analog.

Part 3: Safe Handling Protocol (Self-Validating System)

As a Senior Application Scientist, I recommend treating this compound as Occupational Exposure Band (OEB) 3 (

) until specific potency data is available. This protocol is designed to be self-validating: if a step fails (e.g., visual dust generation), the system halts.

Engineering Controls

- Primary: Chemical Fume Hood (Face velocity > 0.5 m/s).
- Secondary: HEPA-filtered balance enclosure for weighing quantities > 100 mg.

Personal Protective Equipment (PPE) Matrix

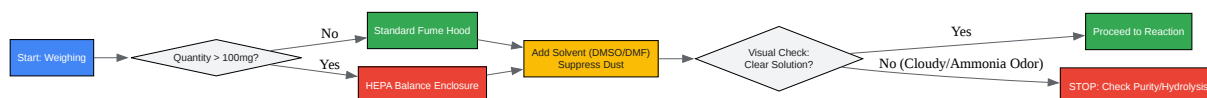
- Respiratory: N95 (minimum) or P100 respirator if working outside a hood (not recommended).
- Dermal: Nitrile gloves (Double gloving recommended; 0.11 mm thickness minimum).
- Ocular: Chemical splash goggles (Safety glasses are insufficient for powders that may act as irritants).

Experimental Workflow: Weighing & Solubilization

This workflow minimizes dust exposure, the primary vector for solid intermediates.

- Preparation: Place a tared vial inside the balance enclosure.
- Transfer: Use a disposable antistatic spatula. Do not pour.
- Solubilization (The Critical Step):
 - Add solvent (DMSO/DMF) immediately after weighing to suppress dust.
 - Self-Validation Check: If the solution turns cloudy or precipitates unexpectedly, verify pH. Hydrolysis of the amide may have occurred (smell of ammonia indicates degradation).
- Decontamination: Wipe the balance area with a methanol-dampened tissue. Dispose of the tissue as hazardous solid waste.

Visualization: Safe Handling Decision Tree



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Figure 2: Safe Handling Workflow. A logic gate for engineering controls based on quantity and visual validation of solution stability.

Part 4: Emergency Response & Disposal

First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, oxygen. Mechanism: The dimethylamino group can cause bronchospasm in sensitized individuals.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol; it may enhance transdermal absorption of the lipophilic bromide.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.

Fire-Fighting Measures

- Media: Dry chemical, CO₂, or water spray.
- Hazardous Combustion Products: Emits toxic fumes of Hydrogen Bromide (HBr), Nitrogen Oxides (NO_x), and Carbon Monoxide. Firefighters must wear SCBA.

Disposal Considerations

- Waste Stream: Halogenated Organic Waste.
- Protocol: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a licensed chemical incinerator equipped with an afterburner and scrubber (to neutralize HBr).
- Environmental Note: Do not release into drains. Halogenated aromatics are persistent [4].

References

- PubChem. (n.d.).[2] 3-Bromo-4-(dimethylamino)benzoic acid (CID 220844-83-7). National Center for Biotechnology Information. Retrieved October 26, 2023, from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.). C&L Inventory: Benzamide derivatives. Retrieved October 26, 2023, from [\[Link\]](#)

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Sources

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- 2. 3-Bromo-4-(dimethylamino)benzaldehyde | C₉H₁₀BrNO | CID 98641 - PubChem [pubchem.ncbi.nlm.nih.gov]
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